Long-term cell tracking with CFDA-SE: a detailed method.

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Compound of Interest

Compound Name:	*CNFDA*
CAS No.:	*164256-07-9*
Cat. No.:	*B1147956*

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Long-Term Cell Tracking with CFDA-SE: A Detailed Method

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Carboxyfluorescein diacetate succinimidyl ester (CFDA-SE) is a reliable and widely used fluorescent dye for long-term cell tracking and the analysis of cell proliferation both in vitro and in vivo.[1][2][3][4][5] Its cell-permeable nature allows it to easily cross the plasma membrane of living cells.[2][6][7] Once inside the cell, intracellular esterases cleave the acetate groups, converting the non-fluorescent CFDA-SE into the highly fluorescent and cell-impermeant carboxyfluorescein succinimidyl ester (CFSE).[1][3][7][8][9] The succinimidyl ester group of CFSE covalently binds to intracellular proteins, ensuring the dye is retained within the cells for extended periods and is not transferred to adjacent cells.[1][2][5] This stable labeling allows for the tracking of cell populations over several days or even months.[3][5]

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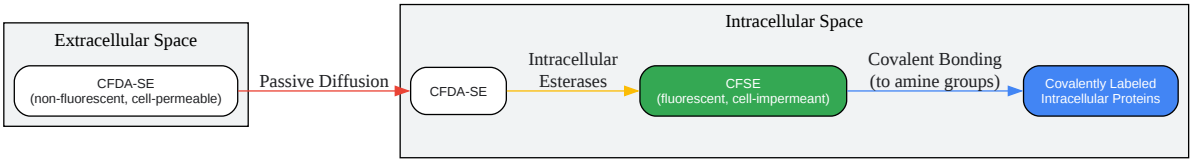
A key feature of CFDA-SE is its application in monitoring cell division. With each cell division, the CFSE fluorescence is distributed approximately equally between the two daughter cells.[1][2][6] This results in a sequential halving of the fluorescence intensity with each generation, which can be quantified using flow cytometry to resolve up to eight or more cell divisions.[5][6][8]

Mechanism of Action

The mechanism of CFDA-SE labeling involves a two-step intracellular conversion process.



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Caption: Mechanism of CFDA-SE conversion to fluorescent CFSE and covalent labeling of intracellular proteins.

Quantitative Data Summary

The optimal conditions for CFDA-SE labeling can vary depending on the cell type and experimental goals. It is crucial to perform a titration to determine the lowest possible concentration that provides a bright, uniform signal with minimal cytotoxicity.[10][11][12]

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Parameter	Recommended Range	Application Notes
CFDA-SE Stock Solution	1-10 mM in anhydrous DMSO	Prepare single-use aliquots and store at -20°C, protected from light and moisture, for up to 2-6 months.[4][10][11] Repeated freeze-thaw cycles should be avoided.
Working Concentration	0.5 - 25 µM	For short-term viability assays, 0.5–5 µM is often sufficient.[13][14] For long-term tracking (>3 days) or rapidly dividing cells, 5–10 µM is recommended.[1][13][14] Microscopy may require higher concentrations (up to 25 µM).[13]
Cell Density for Labeling	1 x 10^6 to 5 x 10^7 cells/mL	Higher cell densities are often used for in vivo adoptive transfer experiments.[10][11]
Incubation Time	5 - 20 minutes	An optimal incubation time is typically around 8-15 minutes at 37°C.[1][8][10][13][15]
Incubation Temperature	Room Temperature or 37°C	37°C is commonly used to facilitate enzymatic activity.[2][10][11]
Excitation/Emission Maxima	~492 nm / ~517 nm	Standard fluorescein (FITC) filter sets are suitable for detection.[1][13]

Experimental Protocols

Protocol 1: Labeling Suspension Cells

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This protocol is suitable for labeling lymphocytes, hematopoietic stem cells, and other non-adherent cell types.

Materials:

- CFDA-SE powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Complete cell culture medium (e.g., RPMI + 10% FBS)
- Suspension cells of interest
- Sterile microcentrifuge tubes or conical tubes
- Water bath or incubator at 37°C
- Centrifuge

Workflow Diagram:

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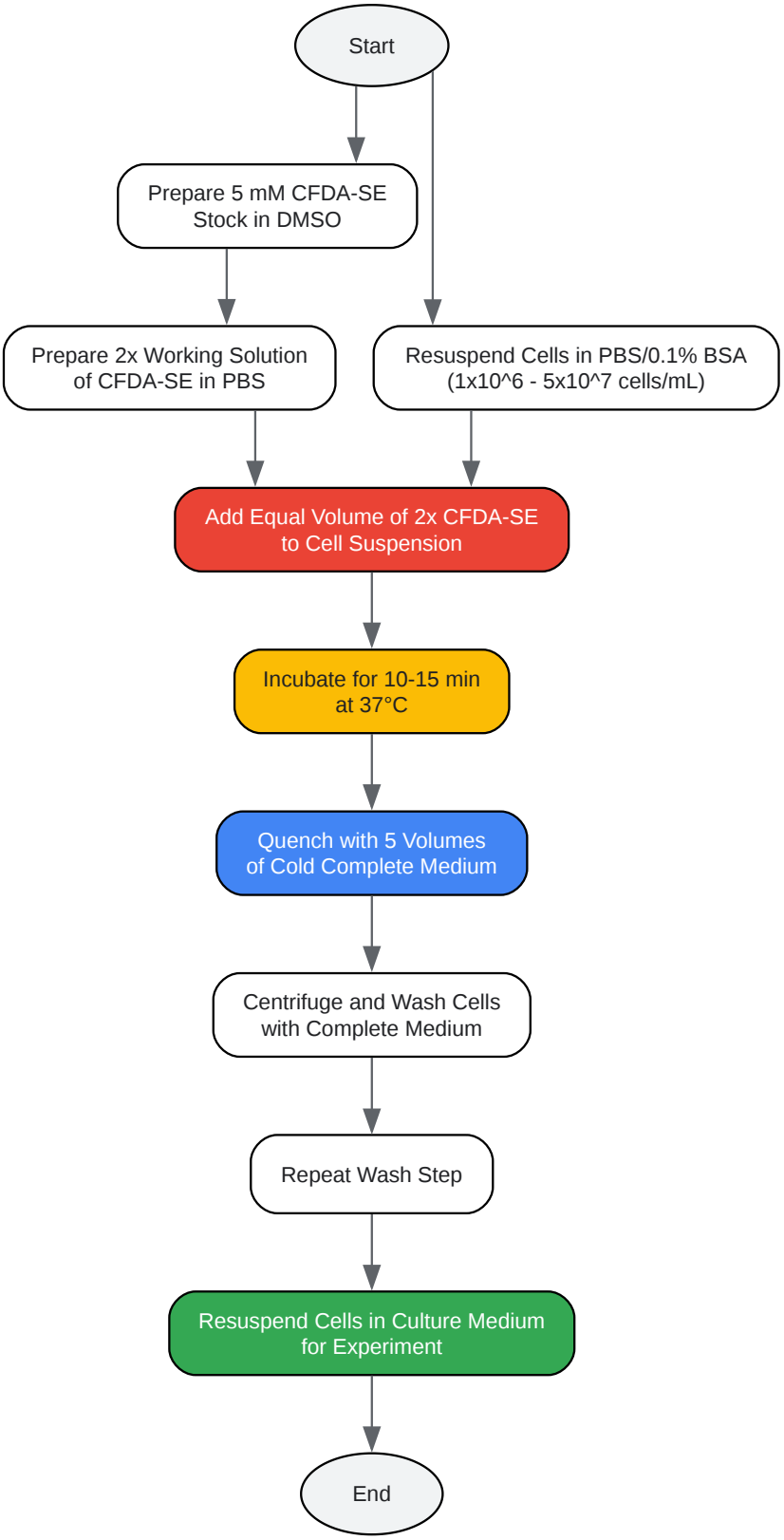

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